

Phenylmercury Acetate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ethyl(phenyl)mercury

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Introduction

Phenylmercury acetate (PMA), an organomercury compound with the chemical formula $C_8H_8HgO_2$, has historically been utilized in a variety of applications, including as a fungicide, preservative, and disinfectant.[1][2] Despite its efficacy in these roles, its use has been significantly curtailed due to its considerable toxicity and environmental concerns.[1][2] This technical guide provides an in-depth overview of the chemical and physical properties of phenylmercury acetate, detailed experimental protocols for their determination, and an exploration of the biochemical pathways underlying its toxic effects. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development who may encounter this compound in legacy products or research contexts.

Chemical and Physical Properties

Phenylmercury acetate is a white to cream-colored crystalline powder.[3][4] It is sparingly soluble in water but exhibits greater solubility in organic solvents such as ethanol, benzene, and glacial acetic acid.[3][5] Key quantitative data regarding its chemical and physical properties are summarized in the tables below. It is important to note that some reported values, particularly for melting point and solubility, show variability across different sources.

Table 1: General Chemical Properties of Phenylmercury Acetate

Property	Value	Reference
Chemical Formula	$C_8H_8HgO_2$	[5]
Molar Mass	336.742 g/mol	[5]
Appearance	Colorless, lustrous crystals or white to cream crystalline powder	[3][5]
Odor	Odorless to a slight acetic acid odor	[4][6]

Table 2: Physical Properties of Phenylmercury Acetate

Property	Value(s)	Reference(s)
Melting Point	148-151 °C	[5] [7]
300 °F (149 °C)	[6] [8] [9]	
148-151 °C (lit.)	[7]	
Boiling Point	Data unavailable	[8]
Solubility in Water	Slightly soluble	[5] [7] [8]
Partly miscible	[3]	
4.37 g/L at room temperature	[9]	
0.16 g in 100 g of water	[4]	
Solubility in Organic Solvents	Soluble in ethanol, benzene, and glacial acetic acid	[3] [5] [7]
Soluble in acetone	[7] [10]	
Vapor Pressure	9 mmHg at 95 °F (35 °C)	[8]
6 x 10 ⁻⁶ mm Hg at 68°F (20°C)	[6]	
Specific Gravity	~2.50 (water=1)	[3]
0.24 (estimated)	[6] [8]	
Flash Point	>302 °F (>150 °C) (TCC)	[3]
>100 °F (38 °C)	[6]	

Experimental Protocols

This section provides detailed methodologies for the determination of key physical and chemical properties of phenylmercury acetate.

Melting Point Determination (Capillary Method)

This protocol describes the determination of the melting point range of a solid organic compound using a Thiele tube or a digital melting point apparatus.

Apparatus:

- Thiele tube or digital melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Heating oil (for Thiele tube)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Finely powder a small amount of dry phenylmercury acetate using a mortar and pestle.
- Capillary Tube Packing: Tap the open end of a capillary tube into the powdered sample to pack a small amount of the compound into the sealed end. The packed sample should be approximately 2-3 mm in height.
- Apparatus Setup (Thiele Tube):
 - Attach the capillary tube to the thermometer using a rubber band or a small piece of tubing, ensuring the sample is level with the thermometer bulb.
 - Suspend the thermometer and capillary tube in the Thiele tube containing heating oil, ensuring the oil level is above the side arm.
- Apparatus Setup (Digital Melting Point Apparatus):
 - Insert the packed capillary tube into the sample holder of the apparatus.

- Ensure the thermometer is correctly positioned.
- Heating:
 - Rapid Determination (optional): Heat the apparatus rapidly to get an approximate melting point. This helps in saving time for the accurate determination.
 - Accurate Determination: Heat the apparatus slowly, at a rate of 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation:
 - Record the temperature at which the first drop of liquid appears (the beginning of melting).
 - Record the temperature at which the last solid crystal melts (the end of melting).
- Reporting: The melting point is reported as a range from the temperature of initial melting to the temperature of complete melting.[\[3\]](#)[\[8\]](#)

Aqueous Solubility Determination (Shake-Flask Method)

This protocol outlines a standard method for determining the solubility of a compound in water.

Apparatus:

- Conical flasks or vials with stoppers
- Shaker or magnetic stirrer with a temperature-controlled water bath
- Analytical balance
- Centrifuge or filtration apparatus (e.g., syringe filters)
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

- Preparation of Saturated Solution:

- Add an excess amount of phenylmercury acetate to a known volume of deionized water in a flask. The excess solid should be visible.
- Seal the flask and place it in a shaker or water bath maintained at a constant temperature (e.g., 25 °C).
- Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - Allow the mixture to stand at the constant temperature to let the undissolved solid settle.
 - Carefully separate the saturated aqueous solution from the excess solid by either centrifugation or filtration. Ensure the temperature is maintained during this step to prevent precipitation or further dissolution.
- Quantification:
 - Prepare a series of standard solutions of phenylmercury acetate of known concentrations.
 - Analyze the saturated solution and the standard solutions using a suitable analytical method (e.g., UV-Vis spectroscopy at a predetermined wavelength or HPLC with a suitable detector).
 - Construct a calibration curve from the standard solutions.
- Calculation:
 - Determine the concentration of phenylmercury acetate in the saturated solution by interpolating its analytical response on the calibration curve.
 - The solubility is expressed in units such as g/L or mol/L.[\[11\]](#)[\[12\]](#)

Assay of Phenylmercury Acetate (USP Method)

This protocol is a quantitative analysis to determine the purity of a phenylmercury acetate sample as per the United States Pharmacopeia (USP).[\[13\]](#)[\[14\]](#)

Reagents and Apparatus:

- Phenylmercury Acetate sample
- Formic acid
- Zinc dust
- 8 N Nitric acid
- Urea
- Potassium permanganate TS (Test Solution)
- Hydrogen peroxide TS
- Ferric ammonium sulfate TS
- 0.1 N Ammonium thiocyanate VS (Volumetric Solution)
- 100-mL flask with reflux condenser
- Analytical balance
- Burette

Procedure:

- Accurately weigh about 500 mg of the Phenylmercury Acetate sample and transfer it to a 100-mL flask.
- Add 15 mL of water, 5 mL of formic acid, and 1 g of zinc dust to the flask.
- Reflux the mixture for 30 minutes.
- Cool the flask, then filter the contents. Wash the filter paper and the amalgam with water until the washings are no longer acidic to litmus paper.
- Dissolve the amalgam in 40 mL of 8 N nitric acid, heating on a steam bath for 3 minutes.

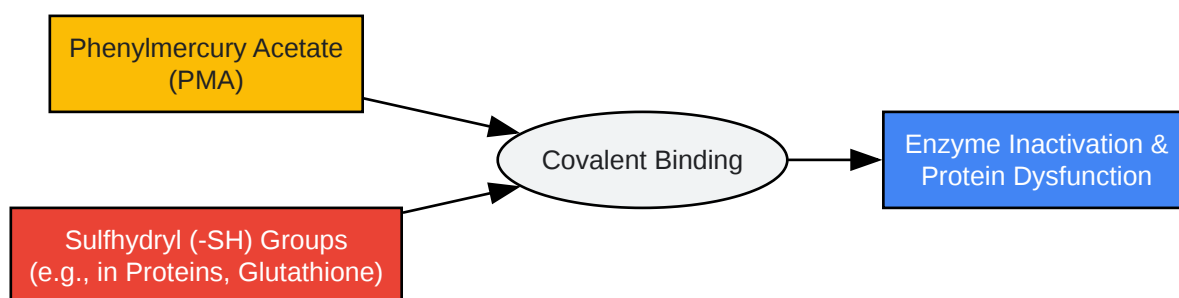
- Add 500 mg of urea and enough potassium permanganate TS to produce a permanent pink color.
- Cool the solution and decolorize it with hydrogen peroxide TS.
- Add 1 mL of ferric ammonium sulfate TS as an indicator.
- Titrate the solution with 0.1 N ammonium thiocyanate VS until a persistent reddish-yellow color is obtained.
- Calculation: Each mL of 0.1 N ammonium thiocyanate is equivalent to 16.84 mg of $C_8H_8HgO_2$. Calculate the percentage of phenylmercury acetate in the sample.[13][14]

Toxicological Properties and Signaling Pathways

The toxicity of phenylmercury acetate, like other organomercury compounds, is primarily attributed to its high affinity for sulfhydryl (-SH) groups present in proteins and other biological molecules.[15][16][17] This interaction can lead to enzyme inhibition, disruption of protein structure and function, and a cascade of downstream cellular events.

Mechanism of Toxicity

The fundamental mechanism of phenylmercury acetate toxicity involves the covalent binding of the phenylmercury cation ($C_6H_5Hg^+$) to the thiol groups of cysteine residues in proteins. This binding can inactivate a wide range of enzymes and disrupt critical cellular processes.

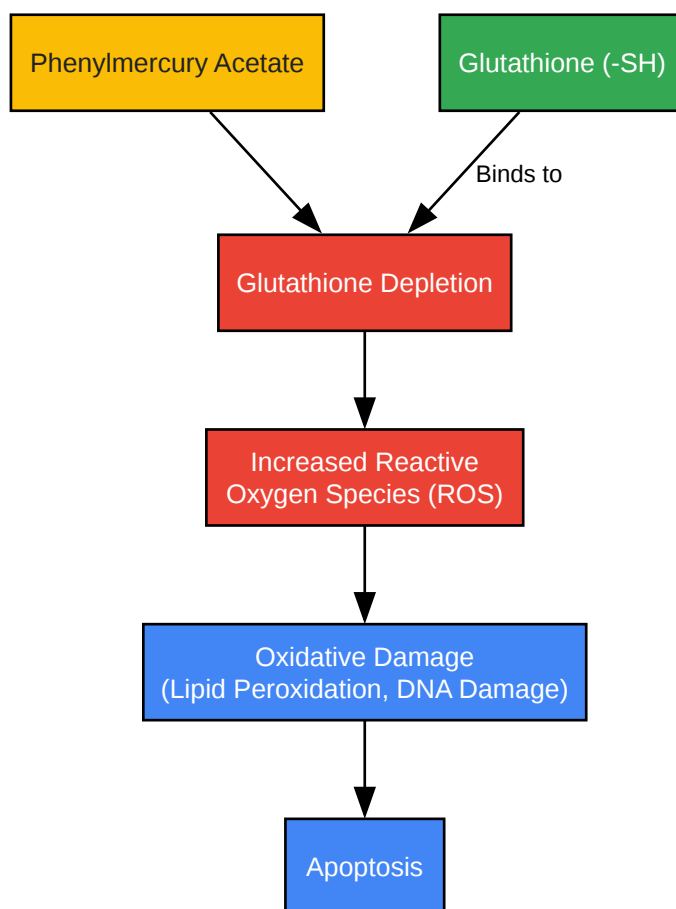


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Caption: Covalent binding of phenylmercury acetate to sulfhydryl groups.

Oxidative Stress and Cellular Damage

The binding of phenylmercury acetate to sulfhydryl groups, particularly in antioxidants like glutathione, depletes the cell's reducing capacity, leading to oxidative stress.[18] This imbalance between the production of reactive oxygen species (ROS) and the cell's ability to detoxify them results in damage to lipids, proteins, and DNA.

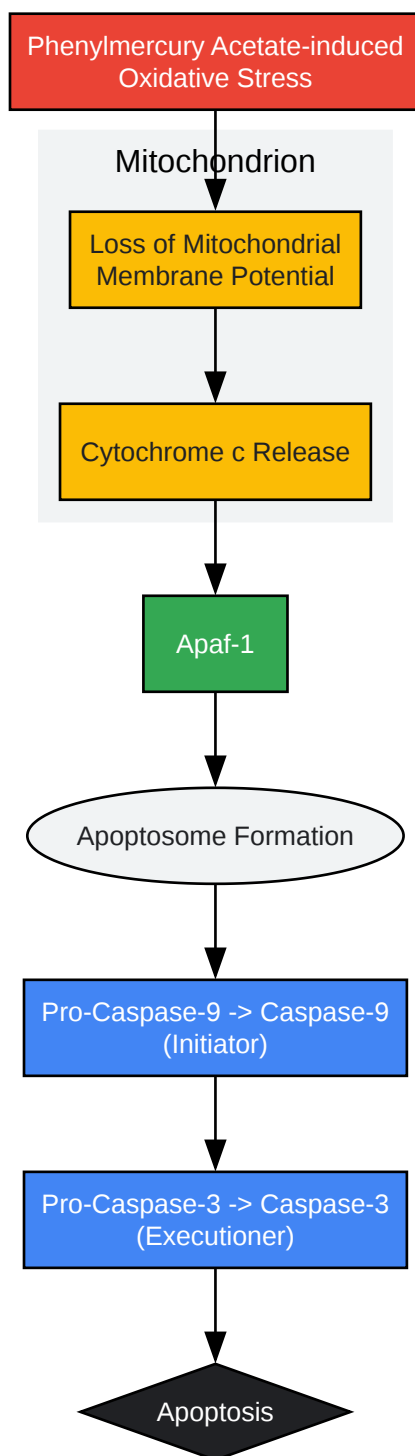


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Caption: Phenylmercury acetate-induced oxidative stress pathway.

Apoptosis Signaling Pathway

The cellular damage induced by oxidative stress can trigger programmed cell death, or apoptosis. Mercury compounds have been shown to activate the intrinsic apoptotic pathway, which involves the mitochondria. The process is mediated by a cascade of enzymes called caspases.[1][19][20]



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Caption: Intrinsic apoptosis pathway induced by phenylmercury acetate.

Conclusion

Phenylmercury acetate is a potent toxicant with well-defined chemical and physical properties. Its primary mechanism of toxicity involves the disruption of cellular functions through interaction with sulfhydryl groups, leading to oxidative stress and apoptosis. The experimental protocols and data presented in this guide offer a valuable resource for professionals in research and drug development. Given its hazardous nature, stringent safety precautions are imperative when handling this compound. Further research into the specific and nuanced interactions of phenylmercury acetate with cellular signaling pathways will continue to enhance our understanding of its toxicological profile.

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